

Avellanin B: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Avellanin B

Cat. No.: B1666145

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This technical guide provides a comprehensive overview of **Avellanin B**, a cyclic pentapeptide of interest to researchers in mycology, natural product chemistry, and drug discovery. This document synthesizes the available data on its physicochemical properties, biological activity, and potential mechanisms of action, with a focus on providing actionable information for scientific professionals.

Core Molecular Data

Avellanin B is a fungal metabolite with established pressor effects. The core quantitative data for **Avellanin B** are summarized below.

Property	Value	Source(s)
Molecular Weight	~547.65 g/mol	[1] [2]
Molecular Formula	C ₃₀ H ₃₇ N ₅ O ₅	[3] [4]

Note on Molecular Formula: While some commercial suppliers list the molecular formula as C₃₀H₃₇NO₇, the scientific literature and comparative analysis with structurally similar compounds like Avellanin A (C₃₁H₃₉N₅O₅) strongly support C₃₀H₃₇N₅O₅ as the correct formula.

Biological Activity and Potential Therapeutic Relevance

Avellanin B has been reported to enhance the activity of antineoplastic drugs, suggesting a role as a potential chemosensitizer or adjuvant in cancer therapy[1]. While the precise mechanism of action for **Avellanin B** is not yet fully elucidated, studies on the closely related compound, Avellanin A, provide significant insights into its potential biological functions.

Avellanin A has demonstrated notable antiproliferative effects on RWPE-1 cells, a model for benign prostatic hyperplasia[4][5]. This activity is mediated through the inhibition of the PI3K-Akt signaling pathway, a critical cascade in cell growth, proliferation, and survival[4][5].

Inferred Mechanism of Action for Avellanin B

Given the structural similarity to Avellanin A, it is hypothesized that **Avellanin B** may exert its biological effects through a similar mechanism. The PI3K-Akt pathway is a key regulator of cellular processes and is frequently dysregulated in cancer. By potentially modulating this pathway, **Avellanin B** could contribute to the efficacy of antineoplastic agents.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Avellanin B** and related compounds are available in the scientific literature. A generalized workflow is presented below.

Isolation and Purification of Avellanins

A common protocol for the isolation of Avellanins from fungal cultures, such as *Aspergillus fumigatus*, involves the following key steps[1]:

- **Extraction:** The fungal culture broth is extracted with an organic solvent, typically ethyl acetate.
- **Chromatography:** The crude extract is subjected to column chromatography for initial separation.

- HPLC Purification: Further purification is achieved using High-Performance Liquid Chromatography (HPLC) to yield the pure Avellanin compounds[1].

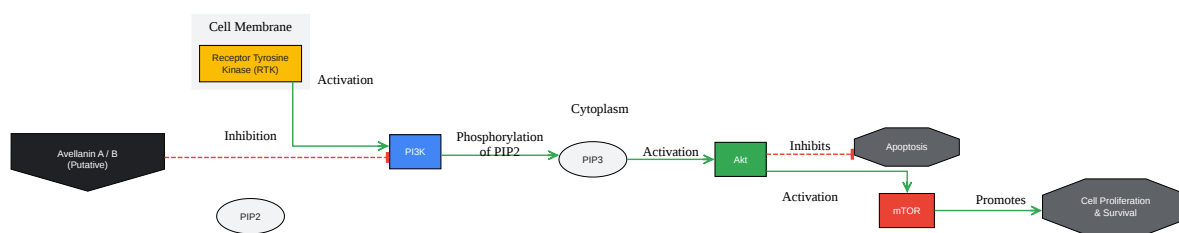
Structural Elucidation

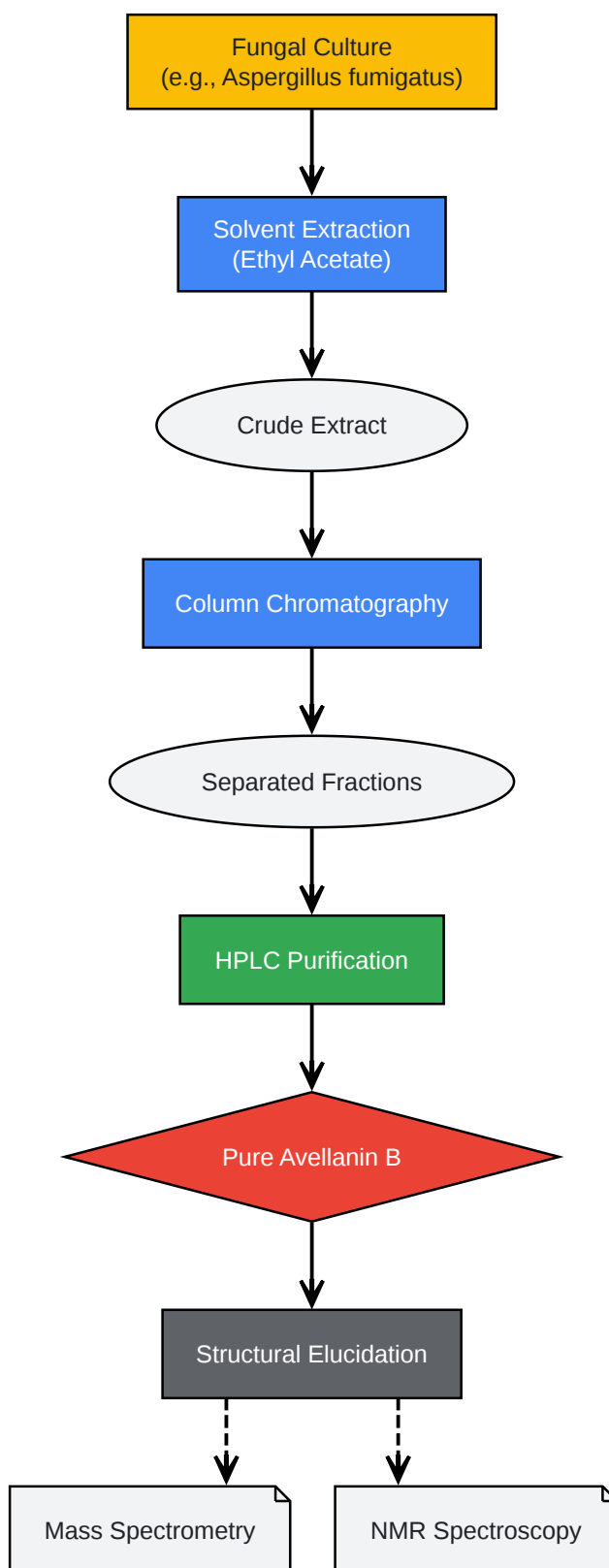
The chemical structure of **Avellanin B** and its analogues is determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and fragmentation patterns.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D and 2D NMR experiments are used to elucidate the detailed atomic connectivity and stereochemistry of the molecule.

Signaling Pathway Visualization

The following diagram illustrates the PI3K-Akt signaling pathway, which is inhibited by Avellanin A and is the putative target for **Avellanin B**'s bioactivity.





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